

Application Notes and Protocols: Decarboxylation of Benzylmalonic Acid

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Compound of Interest

Compound Name: *Benzylmalonic acid*

Cat. No.: *B119931*

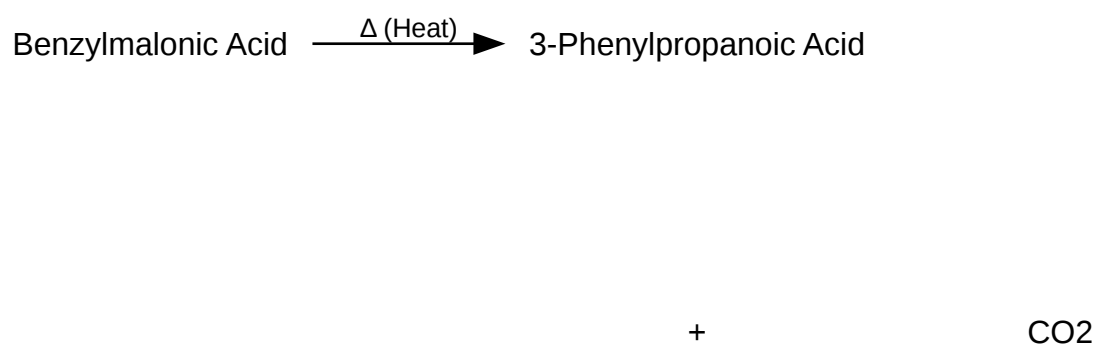
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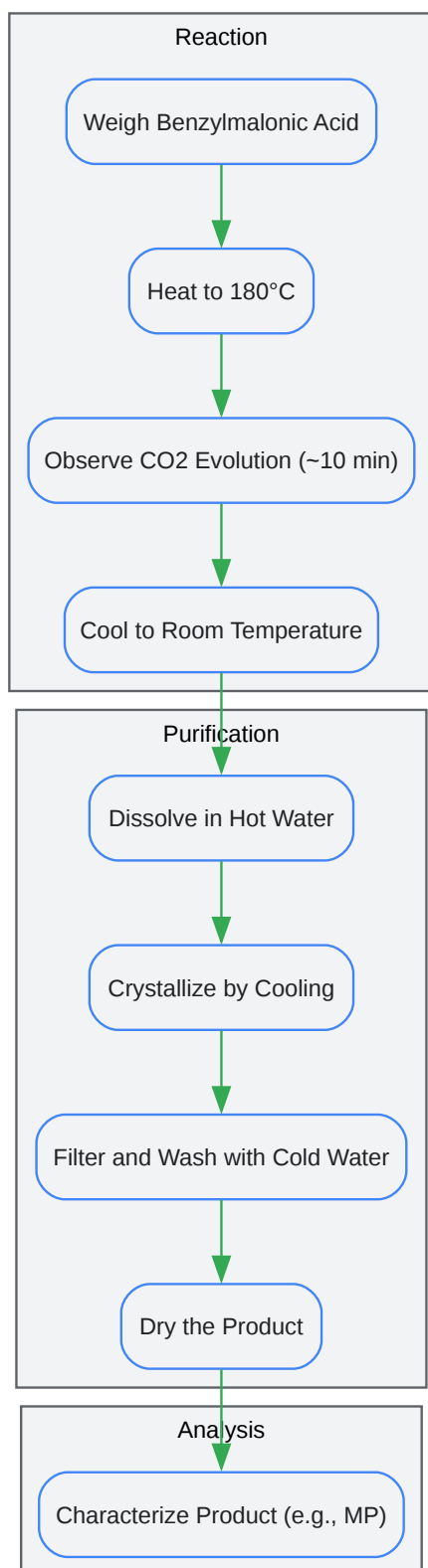
Audience: Researchers, scientists, and drug development professionals.

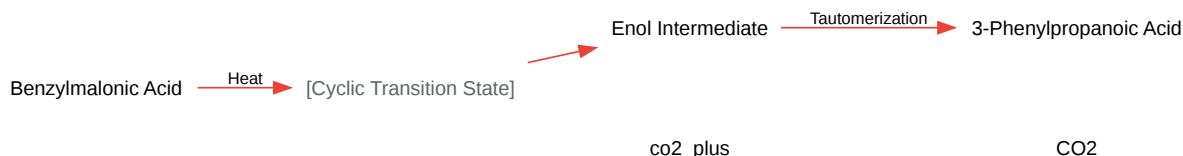
Introduction

The decarboxylation of malonic acid and its derivatives is a fundamental reaction in organic synthesis, providing a straightforward method for the preparation of carboxylic acids. This process involves the removal of a carboxyl group through the liberation of carbon dioxide, typically upon heating. Substituted malonic acids, such as **benzylmalonic acid**, readily undergo decarboxylation to yield the corresponding monocarboxylic acid.^{[1][2]} The reaction proceeds through a cyclic six-membered transition state, leading to the formation of an enol intermediate which then tautomerizes to the final carboxylic acid product.^{[1][2]} This protocol details the thermal decarboxylation of **benzylmalonic acid** to synthesize 3-phenylpropanoic acid, a valuable building block in the development of various pharmaceuticals and other biologically active compounds.

Reaction Scheme







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References

- 1. Video: Loss of Carboxy Group as CO₂: Decarboxylation of Malonic Acid Derivatives [jove.com]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
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